

Long-Term Stability Assessment of SnS Devices: A Comparative Technical Guide

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Compound of Interest

Compound Name: Tin sulfide (SnS)

CAS No.: 1314-95-0

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Executive Summary

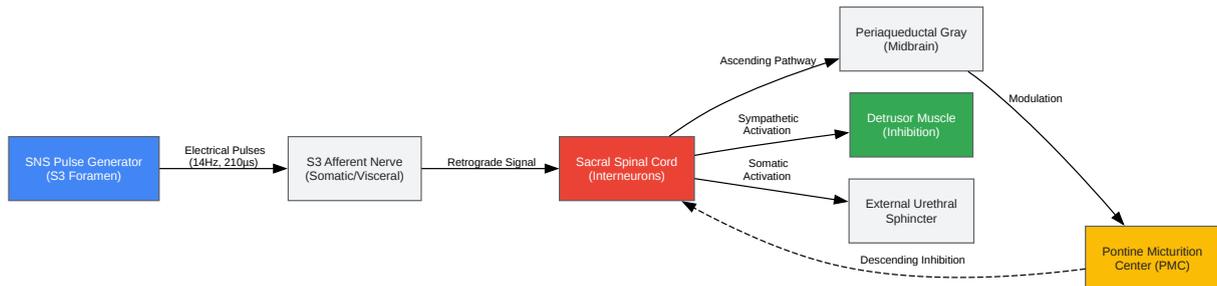
Sacral Nerve Stimulation (SNS), or Sacral Neuromodulation (SNM), has evolved from a salvage therapy to a standard-of-care intervention for refractory Overactive Bladder (OAB), Fecal Incontinence (FI), and Non-Obstructive Urinary Retention (NOUR). Long-term stability in this context is defined not merely by device durability (battery/lead integrity) but by the sustained physiological modulation of the sacral reflex arc.

This guide evaluates the stability of SNS systems under varying physiological and operational conditions, comparing the two dominant architectures: Constant Voltage (Medtronic) and Constant Current (Axonics).

Mechanistic Stability: The Signaling Pathway

Unlike pharmacological interventions that target receptor sites directly, SNS relies on the electrical modulation of afferent nerve pathways to restore autonomic balance. Stability of the therapy depends on the consistent recruitment of S3/S4 afferents without inducing neural habituation or fibrosis-driven impedance spikes.

Figure 1: SNS Neuromodulation Signaling Pathway This diagram illustrates the retrograde signaling mechanism where peripheral stimulation modulates central voiding centers.



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Caption: Figure 1. The SNS mechanism relies on afferent signaling to the Pontine Micturition Center, inhibiting the voiding reflex. Long-term stability requires maintaining the electrical field across the nerve despite tissue encapsulation.

Comparative Device Landscape

The market is currently bifurcated between non-rechargeable (primary cell) and rechargeable systems. The choice impacts long-term stability regarding patient compliance and surgical re-intervention frequency.[1]

Feature	Medtronic InterStim™ II	Medtronic InterStim™ Micro	Axonics® r-SNM System
Power Source	Primary Cell (Non-rechargeable)	Rechargeable (Li-ion)	Rechargeable (Li-ion)
Stimulation Mode	Constant Voltage	Constant Voltage	Constant Current
Longevity	3–5 Years	~15 Years	~15 Years
Stability Factor	Voltage output fluctuates with tissue impedance changes.	Voltage output fluctuates with tissue impedance changes.	Current adjusts automatically to maintain consistent neural recruitment despite impedance changes.
MRI Compatibility	Conditional (Specific leads)	Conditional (Full body)	Conditional (Full body)
Recharge Interval	N/A	Weekly (~20 mins)	Monthly (~1 hr)

Key Insight - Constant Current vs. Voltage:

- **Constant Voltage (Medtronic):** If tissue impedance () increases due to fibrosis (a common long-term reaction), the delivered current () decreases, potentially leading to sub-therapeutic stimulation unless manually reprogrammed.
- **Constant Current (Axonics):** The device automatically adjusts voltage to maintain the target current (), ensuring stable neural recruitment despite fibrotic encapsulation.

Experimental Protocols for Stability Assessment

To objectively assess long-term stability, researchers and clinicians utilize a "Staged Protocol" that serves as a self-validating system.

Protocol A: The Tined Lead Test (Self-Validating)

This protocol determines if the patient's anatomy allows for stable electrode placement before permanent implantation.

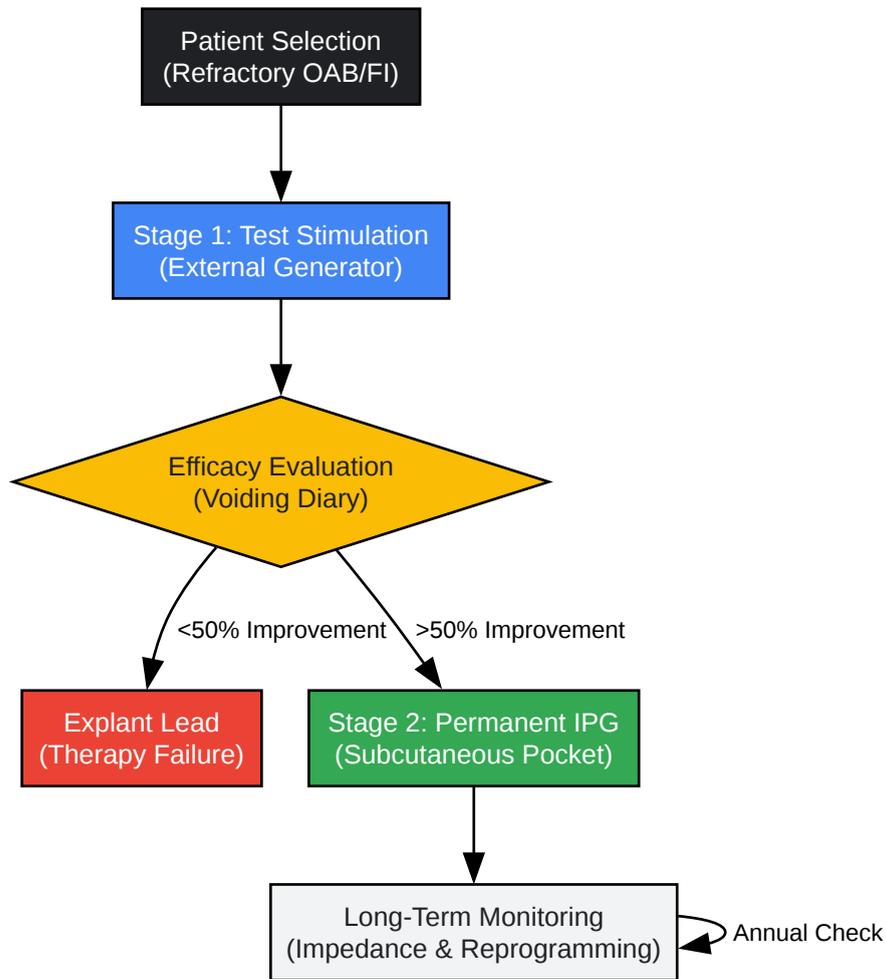
- Lead Placement: Under fluoroscopic guidance, a quadripolar tined lead is introduced into the S3 foramen.[2]
- Motor Response Verification:
 - Bellows Response: Levator ani contraction (indicates S3/S4 afferent capture).
 - Toe Flexion: Flexor hallucis longus (indicates S3 capture).
- Validation Phase (3-7 Days):
 - Patient maintains a Voiding Diary.[3]
 - Success Metric: >50% reduction in incontinence episodes or voiding frequency compared to baseline.
- Implantation: Only "Responders" proceed to IPG (Implantable Pulse Generator) insertion.

Protocol B: Long-Term Impedance Monitoring

Objective: Assess the electrical stability of the nerve-electrode interface.

- Method: Telemetry interrogation of the device at 1, 3, 6, and 12 months.
- Normal Range: 400–1200 Ohms.
- Failure Indicator:
 - < 50 Ohms: Short circuit (insulation breach).
 - Open Circuit: Lead fracture or loose connection.
 - Drift > 2000 Ohms: Severe fibrosis requiring reprogramming.

Figure 2: Clinical Stability Assessment Workflow



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Caption: Figure 2. The staged implantation protocol acts as a filter, ensuring only patients with a stable physiological response receive the long-term implant.

Performance Data: Long-Term Efficacy

Data synthesized from pivotal trials (InSite for InterStim, ARTISAN-SNM for Axonics).

Metric	InterStim™ (5-Year Data)	Axonics® (2-Year Data)
Therapeutic Success	82% of subjects (OAB)	93% of subjects (OAB)
Complete Continence	45% of subjects	51% of subjects
Lead Migration Rate	~1.5% - 3%	< 1%
Surgical Revision Rate	15-30% (mostly battery replacement)	Low (Rechargeable battery)

Note: The higher success rate in Axonics trials may reflect updated lead placement techniques (curved stylets) rather than purely device superiority.

Degradation Mechanisms & Mitigation

Long-term instability in SNS devices is rarely due to electronic failure but rather biological interface degradation.

- Fibrotic Encapsulation:
 - Mechanism:[2][4][5][6][7][8][9] The body forms a collagen capsule around the electrode.
 - Impact: Increases impedance, requiring higher energy to stimulate the nerve.
 - Mitigation: Use of Constant Current systems (Axonics) or regular reprogramming (InterStim) to widen pulse width.
- Lead Migration:
 - Mechanism:[2][4][5][6][7][8][9] Physical movement of the lead tip away from the S3 nerve root.
 - Impact: Loss of "bellows" response; stimulation is felt in the leg or buttock rather than the perineum.
 - Mitigation: Tined leads (barbs) anchor into the sacral fascia.
- Habituation (Neural Plasticity):

- Mechanism:[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) The nervous system adapts to the constant 14Hz signal, reducing efficacy.
- Mitigation:Cycling Mode (e.g., 16 seconds ON, 8 seconds OFF) prevents neural accommodation and extends battery life.

References

- Siegel, S., et al. (2018). "Five-Year Follow-up Results of a Prospective, Multicenter Study of Patients with Overactive Bladder Treated with Sacral Neuromodulation." The Journal of Urology. [Link](#)
- Peeters, K., et al. (2014). "Long-term follow-up of sacral neuromodulation for lower urinary tract dysfunction." BJU International. [Link](#)
- McCrery, R., et al. (2020). "Treatment of urinary urgency incontinence using a rechargeable SNM system: 2-year results of the ARTISAN-SNM study." The Journal of Urology. [Link](#)
- Medtronic. "InterStim™ System Clinical Summary." [Link](#)
- Noblett, K., et al. (2017). "Results of a Prospective, Randomized, Multicenter Study Evaluating Sacral Neuromodulation with InterStim Therapy Compared to Standard Medical Therapy." Neurourology and Urodynamics. [Link](#)

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Sources

- [1. droracle.ai](https://droracle.ai) [droracle.ai]
- [2. mdpi.com](https://mdpi.com) [mdpi.com]
- [3. Sacral nerve stimulation for treatment of refractory urinary retention: long-term efficacy and durability - PubMed](https://pubmed.ncbi.nlm.nih.gov/) [pubmed.ncbi.nlm.nih.gov]
- [4. ics.org](https://ics.org) [ics.org]

- [5. cuaj.ca \[cuaj.ca\]](#)
- [6. Sacral Neuromodulation - StatPearls - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [7. journals.physiology.org \[journals.physiology.org\]](#)
- [8. Frontiers | Case Report: Sacral Nerve Root Pelvic Neural Retraining, With Long-Term Sustainability After the Device Explantation \[frontiersin.org\]](#)
- [9. NHS continuing healthcare - Social care and support guide - NHS \[nhs.uk\]](#)
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